

# 800CW Acid as an Orally Active Near-Infrared Dye: A Technical Guide

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## Compound of Interest

Compound Name: 800CW acid

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This technical guide provides an in-depth overview of **800CW acid**, a near-infrared (NIR) fluorescent dye with oral activity, for researchers, scientists, and drug development professionals. The guide details its physicochemical properties, experimental protocols for its use in in vivo imaging, and its application in assessing intestinal permeability.

## Introduction to 800CW Acid

**800CW acid** is a water-soluble, near-infrared fluorescent dye that has gained attention for its utility in preclinical research, particularly in applications requiring oral administration.<sup>[1][2]</sup> As the carboxylate form of IRDye 800CW, it is a non-reactive dye ideal for use as a control in imaging experiments or for direct in vivo assessment of biological phenomena such as intestinal permeability.<sup>[1][3]</sup> Its fluorescence in the NIR spectrum (excitation/emission ~774/789 nm in PBS) allows for deep tissue penetration and high signal-to-noise ratios due to minimal autofluorescence from biological tissues.<sup>[1][2][3][4]</sup>

The unique properties of **800CW acid**, including its high water solubility conferred by four sulfonate groups, make it a valuable tool for oral administration studies, where it can serve as a sensitive marker for changes in gastrointestinal barrier function.<sup>[1][2]</sup>

## Physicochemical and Spectroscopic Properties

The key characteristics of **800CW acid** (IRDye 800CW carboxylate) are summarized in the tables below. This information is crucial for designing and interpreting experiments involving this dye.

**Table 1: General and Physicochemical Properties of 800CW Acid**

Property	Value	Reference
Synonyms	IRDye 800CW carboxylate	[3]
Molecular Weight	1091.1 g/mol	[3]
Physical State	Lyophilized pellet	[3]
Reactive Group	None (carboxylate)	[3]
Key Feature	High water solubility due to 4 sulfonate groups	[2]

**Table 2: Spectroscopic Properties of 800CW Acid**

Solvent	Excitation Maxima (nm)	Emission Maxima (nm)	Molar Absorptivity (L mol <sup>-1</sup> cm <sup>-1</sup> )	Reference
1X PBS	774	789	240,000	[3][5]
Methanol	778	794	300,000	[3]
1:1 1X PBS:Methanol	777	791	270,000	[3]

## Mechanism of Oral Absorption

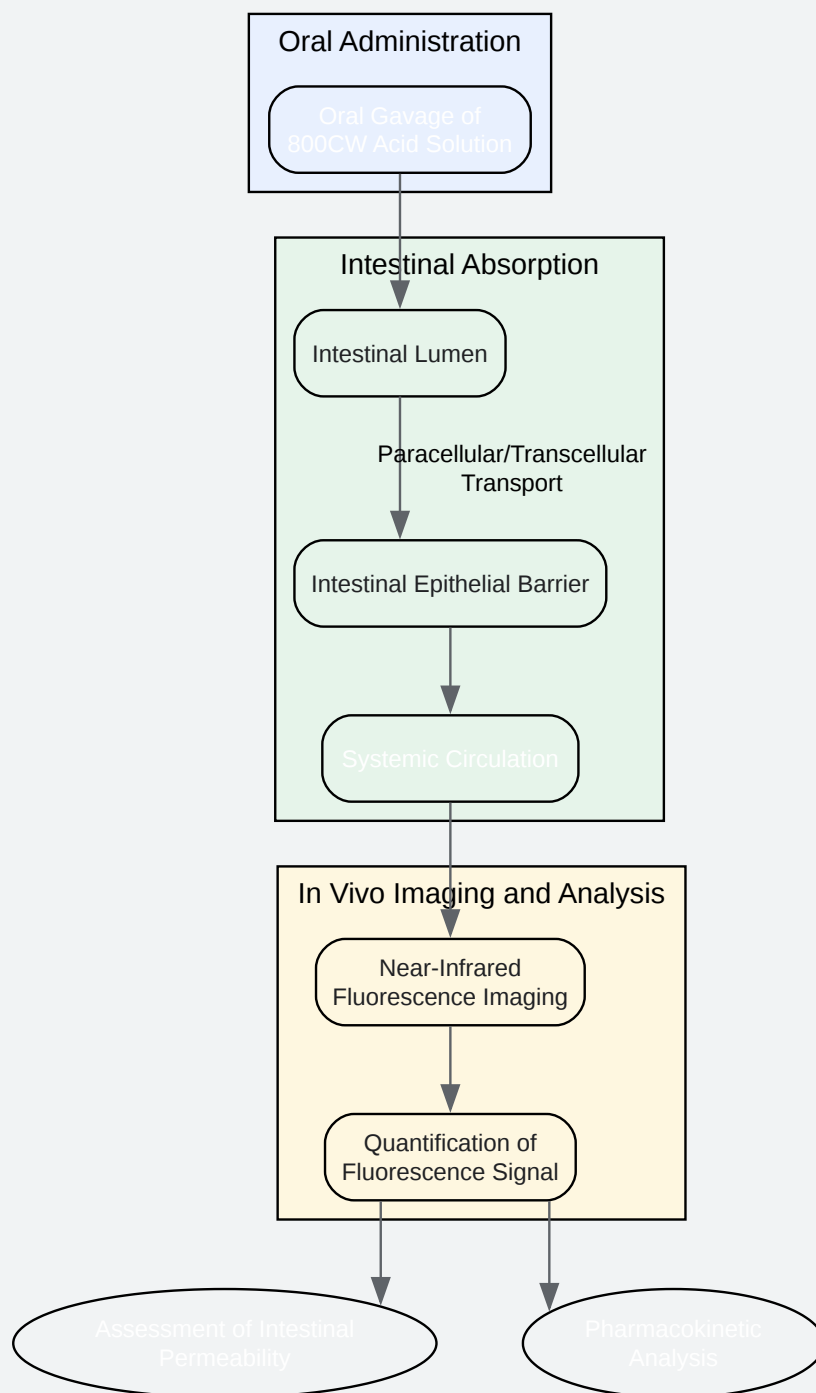
The oral activity of a hydrophilic and anionic molecule like **800CW acid** is noteworthy. While the precise mechanism of its intestinal absorption is not fully elucidated in the provided search results, we can infer a likely pathway based on general principles of drug absorption.

Hydrophilic molecules, particularly anionic drugs, generally exhibit low oral bioavailability.[6]

However, measurable absorption can occur.[6] The absorption of **800CW acid** is likely a combination of paracellular transport (passage through the tight junctions between intestinal epithelial cells) and potentially some degree of transcellular transport. In disease models such as colitis, where intestinal permeability is compromised, the paracellular transport of **800CW**

**acid** is expected to increase, leading to a higher systemic concentration and providing a basis for its use as a diagnostic marker for gut barrier integrity.[1]

#### Conceptual Workflow for Oral Administration and Imaging of 800CW Acid



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Caption: Workflow of **800CW acid** oral administration and subsequent imaging.

## Experimental Protocols

Detailed methodologies for key experiments involving orally administered **800CW acid** are provided below.

### Preparation of 800CW Acid for Oral Administration

- Reconstitution: Reconstitute the lyophilized **800CW acid** pellet in sterile 1X Phosphate-Buffered Saline (PBS).<sup>[3]</sup>
- Sterilization: It is recommended to filter-sterilize the solution through a 0.2 µm filter before administration.<sup>[3]</sup>
- Concentration: The final concentration should be calculated based on the desired dosage for the animal model.

### In Vivo Oral Administration in Animal Models

The following dosages have been reported in preclinical studies for assessing intestinal permeability:<sup>[1]</sup>

- DSS Colitis Mouse Model (C57BL/6): 2-6 mg/kg
- Anti-CD40 Colitis Mouse Model (SCID): 6 mg/kg or 120 µg/mouse
- Cynomolgus Macaque Model: 1 mg/kg

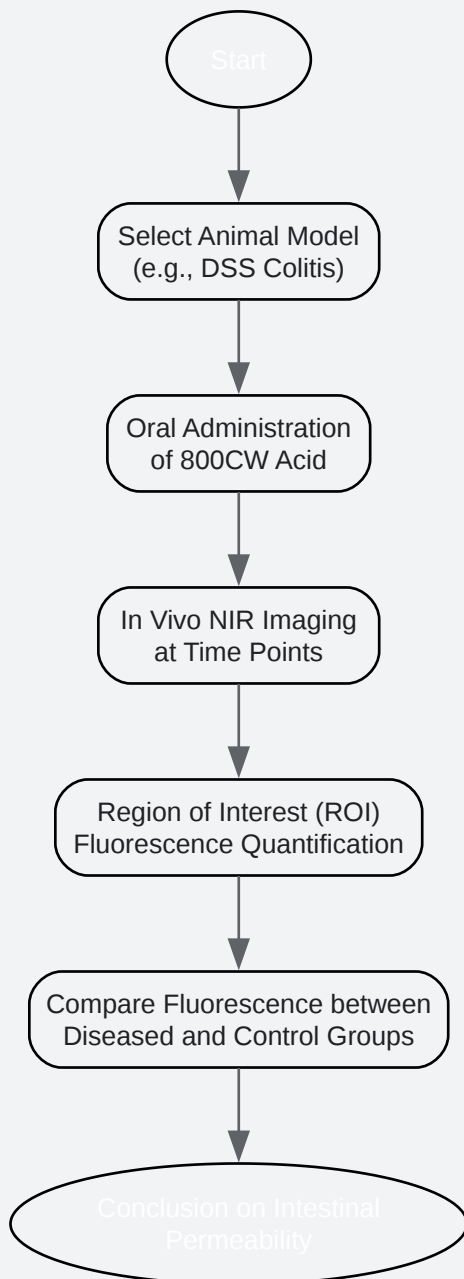
Procedure:

- Fast the animals overnight with free access to water.
- Administer the prepared **800CW acid** solution via oral gavage.
- Proceed with in vivo imaging at specified time points post-administration.

## In Vivo Near-Infrared Fluorescence Imaging

- **Anesthesia:** Anesthetize the animal using an appropriate anesthetic agent (e.g., isoflurane).
- **Imaging System:** Use an in vivo imaging system equipped with the appropriate laser for excitation (around 770-780 nm) and an emission filter for capturing fluorescence around 790-820 nm.
- **Image Acquisition:** Acquire whole-body images of the animals at various time points post-oral administration to monitor the biodistribution and clearance of the dye.
- **Data Analysis:** Quantify the fluorescence intensity in regions of interest (ROIs), such as the abdomen or specific organs, using the imaging system's software. The signal intensity will correlate with the amount of **800CW acid** that has been absorbed into the systemic circulation and distributed to the tissues.

## Experimental Workflow for Intestinal Permeability Assessment



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Caption: Step-by-step workflow for assessing intestinal permeability.

## Applications in Research and Drug Development

The primary application of orally administered **800CW acid** is in the sensitive detection of changes in intestinal permeability.[1] It can be used to distinguish between diseased and normal states in models of inflammatory bowel disease (IBD).[1] This makes it a valuable tool for:

- **Disease Modeling:** Studying the progression of diseases that affect gastrointestinal barrier function.
- **Drug Efficacy Studies:** Assessing the therapeutic efficacy of drugs aimed at restoring intestinal barrier integrity.
- **Pharmacokinetic Studies:** While not a drug itself, its absorption and clearance can provide insights into the general principles of oral bioavailability of similar molecules.

## Safety and Toxicology

Preclinical studies have indicated that IRDye 800CW carboxylate is non-toxic.[7][8] A single-dose intravenous toxicity study in Sprague-Dawley rats identified a no-observed-adverse-effect level (NOAEL) of 20 mg/kg.[5][8] While this study was for intravenous administration, the low toxicity profile is a positive indicator for its use in oral applications. As with any experimental agent, appropriate safety precautions should be taken.

## Conclusion

**800CW acid** is a powerful and versatile near-infrared dye for preclinical research. Its oral activity, coupled with its favorable spectroscopic properties and safety profile, makes it an invaluable tool for studying intestinal permeability and other gastrointestinal phenomena. The detailed protocols and data presented in this guide should enable researchers to effectively incorporate this dye into their experimental designs for a wide range of applications in drug discovery and development.

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